

Application of 4-Isopropylphenylacetonitrile as an Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Isopropylphenylacetonitrile

Cat. No.: B1329806

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Abstract

4-Isopropylphenylacetonitrile, a versatile nitrile compound, serves as a pivotal intermediate in the synthesis of several key pharmaceutical agents. This document provides detailed application notes and experimental protocols for the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen, and the antidiabetic agents Nateglinide and Repaglinide, all originating from this common precursor. The synthetic routes, experimental procedures, quantitative data, and relevant biological pathways are presented to aid researchers and drug development professionals in their synthetic endeavors.

Introduction

4-Isopropylphenylacetonitrile (CAS No. 4395-87-3) is an aromatic nitrile characterized by an isopropyl group and a cyanomethyl group attached to a benzene ring.^[1] Its chemical structure allows for diverse reactivity, making it a valuable starting material for the construction of more complex molecular architectures found in active pharmaceutical ingredients (APIs). This application note focuses on its utility in the synthesis of Ibuprofen, Nateglinide, and Repaglinide, highlighting the chemical transformations that convert this intermediate into these widely used medications.

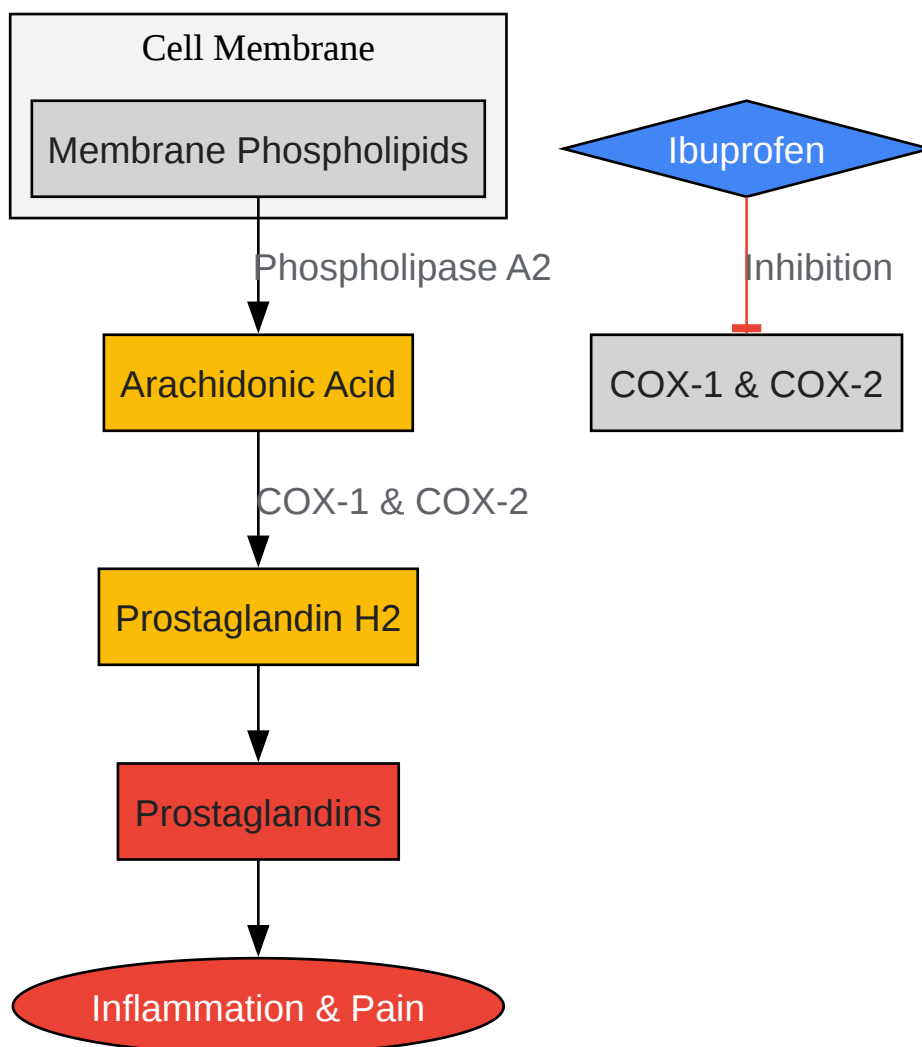
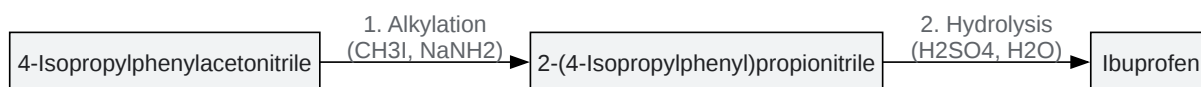
Table 1: Physicochemical Properties of **4-Isopropylphenylacetonitrile**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ N	[2][3]
Molecular Weight	159.23 g/mol	[2][3]
Appearance	Clear to slightly yellow liquid	-
Boiling Point	85-90 °C at 0.2 atm	[4]
Density	0.960 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.5125	[4]

Synthesis of Ibuprofen

Ibuprofen, chemically known as 2-(4-isopropylphenyl)propanoic acid, is a widely used NSAID for pain relief and reduction of inflammation.[5] The synthesis from **4-isopropylphenylacetonitrile** involves a two-step process: α -alkylation followed by hydrolysis.

Synthetic Pathway



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